

Application Notes: Staining Aluminum Foil with Solvent Yellow 19

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Compound of Interest

Compound Name: *Solvent yellow 19*

Cat. No.: *B082571*

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Introduction

Solvent Yellow 19 is a metal-complex solvent dye known for its application in coloring various materials, including resins, transparent lacquers, and aluminum foil.[1][2][3][4] Its solubility in organic solvents and inherent heat and light fastness make it a suitable candidate for surface staining of non-porous materials like aluminum.[1][5] This document provides a detailed protocol for the application of **Solvent Yellow 19** to stain aluminum foil, a process relevant in various research and development contexts, including material science and decorative applications.

Principle

The staining of aluminum foil with **Solvent Yellow 19** is based on the deposition and adsorption of the dye molecules onto the metallic surface. Aluminum naturally forms a thin, protective oxide layer.[6] The staining process involves dissolving the dye in a suitable organic solvent, which then acts as a carrier to bring the dye into contact with the aluminum surface. The interaction between the metal-complex dye and the aluminum oxide layer, likely through weak chemical bonds or physical adsorption, results in a stable, colored finish. Proper surface preparation is crucial to ensure uniform staining and good adhesion by removing contaminants that could interfere with the dye's interaction with the foil.

Experimental Protocols

Materials and Reagents

- Substrate: Aluminum foil (standard household or laboratory grade)
- Dye: **Solvent Yellow 19** (C.I. 13900:1, CAS No. 10343-55-2)[[1](#)][[5](#)]
- Solvents:
 - Ethanol (95% or absolute)
 - Acetone
 - 1-methoxy-2-propanol
 - N-propanol
 - 2-ethoxyethanol
 - Methyl ethyl ketone (M.E.K.)
- Cleaning Agent: Isopropyl alcohol (rubbing alcohol)
- Optional Primer: A clear metal primer or gesso for enhanced adhesion.[[7](#)]
- Optional Sealant: Clear acrylic sealer or varnish.[[7](#)]
- Equipment:
 - Beakers and graduated cylinders
 - Magnetic stirrer and stir bars
 - Shallow glass or chemical-resistant plastic trays
 - Forceps
 - Fume hood
 - Drying oven or hot plate (optional, for controlled drying)
 - Protective gloves, safety glasses, and lab coat

Staining Protocol

- Surface Preparation:

- Cut the aluminum foil to the desired dimensions.
- Thoroughly clean the surface of the aluminum foil by wiping it with a lint-free cloth soaked in isopropyl alcohol to remove any oils, grease, or other residues.[\[7\]](#)
- Allow the foil to air dry completely in a dust-free environment.
- For applications requiring maximum durability, a thin coat of metal primer can be applied at this stage and allowed to dry according to the manufacturer's instructions.[\[7\]](#)

- Preparation of Staining Solution:

- In a fume hood, prepare a stock solution of **Solvent Yellow 19** in a suitable organic solvent (e.g., ethanol, acetone). The concentration can be varied to achieve different color intensities, with a starting point of 0.1% to 1.0% (w/v) being a reasonable range to explore.
- Use a magnetic stirrer to ensure the dye is completely dissolved. Gentle warming may aid in dissolution but should be done with caution, especially with flammable solvents.

- Staining Procedure:

- Place the cleaned and dried aluminum foil in a shallow tray.
- Pour the **Solvent Yellow 19** staining solution into the tray, ensuring the foil is completely submerged.
- Allow the foil to incubate in the staining solution for a period of 1 to 10 minutes. The incubation time will influence the final color depth.
- Gently agitate the tray periodically to ensure even staining.

- Washing and Drying:

- Using forceps, carefully remove the stained aluminum foil from the staining solution.

- Briefly rinse the foil with fresh, clean solvent (the same solvent used for the staining solution) to remove excess, unadsorbed dye.
- Allow the stained foil to air dry in a vertical position in a fume hood. Alternatively, it can be dried in a low-temperature oven (e.g., 40-50°C).
- Optional Sealing:
 - For increased durability and to protect the stained surface, a thin, even coat of a clear acrylic sealer can be applied after the foil is completely dry.[\[7\]](#)

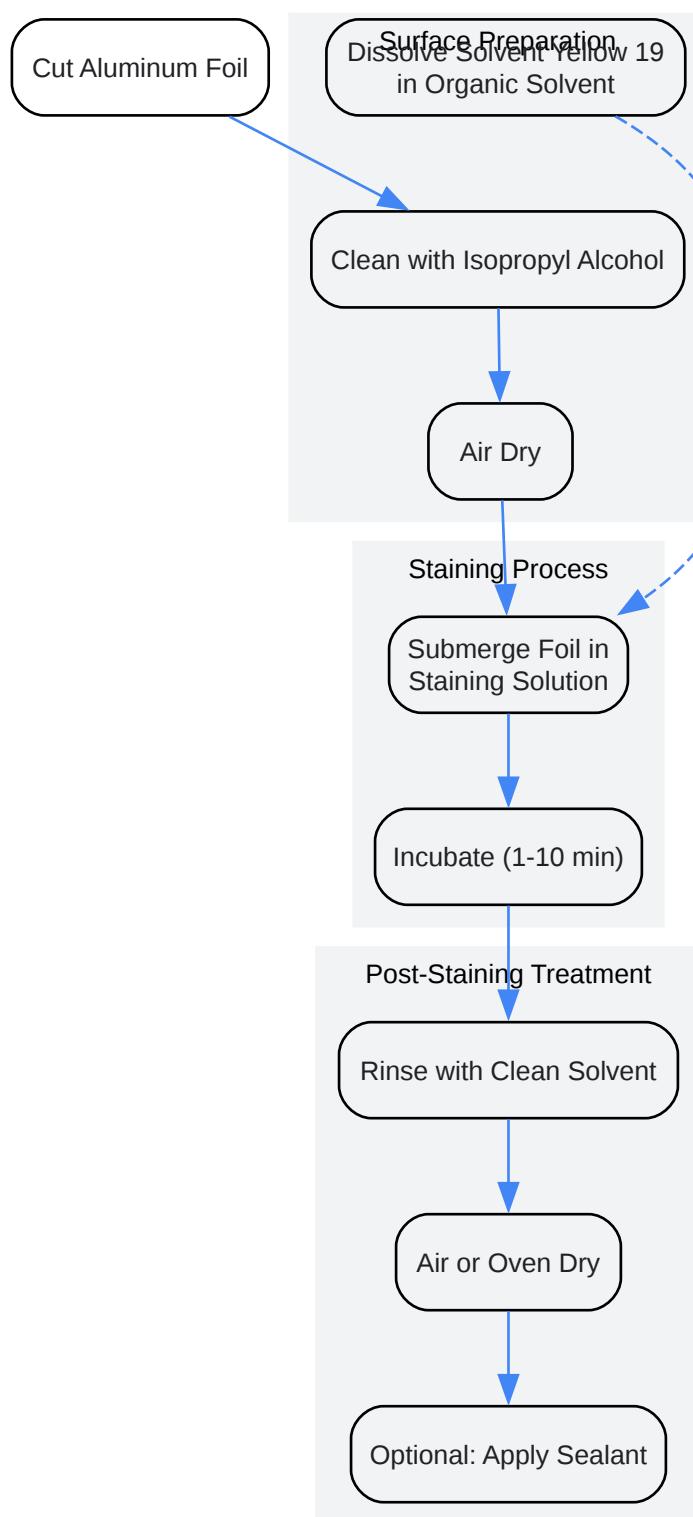
Data Presentation

Table 1: Quantitative Parameters for Staining Aluminum Foil with **Solvent Yellow 19**

Parameter	Value	Unit	Notes
Dye Information			
Dye Name	Solvent Yellow 19	-	C.I. 13900:1[1]
CAS Number	10343-55-2	-	[5]
Molecular Formula	C ₁₆ H ₁₁ CrN ₄ O ₈ S	-	[5]
Staining Solution			
Concentration Range	0.1 - 1.0	% (w/v)	Higher concentrations generally result in deeper color.
Solvent Solubility (g/L)	[8]		
Ethanol	300	g/L	Good general-purpose solvent.
1-methoxy-2-propanol	500	g/L	High solubility.
N-propanol	400	g/L	
2-ethoxyethanol	500	g/L	High solubility.
M.E.K.	500	g/L	High solubility.
Process Parameters			
Incubation Time	1 - 10	minutes	Longer times can increase color intensity.
Drying Temperature	25 - 50	°C	Air dry or low-temperature oven.
Performance			
Light Fastness	6	Scale (1-8)	Good resistance to fading from light.[9]
Heat Resistance	140	°C	[5]

Note: The data presented here are based on published information and general laboratory practices. Optimal conditions may vary depending on the specific application and desired outcome and should be determined experimentally.

Visualization



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Caption: Workflow for Staining Aluminum Foil.

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